

Molecular weight of (5-Bromo-2-chloropyridin-3-yl)methanol

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Compound of Interest

Compound Name: (5-Bromo-2-chloropyridin-3-yl)methanol

Cat. No.: B1323122

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Technical Dossier: (5-Bromo-2-chloropyridin-3-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the physicochemical properties of **(5-Bromo-2-chloropyridin-3-yl)methanol**, a compound of interest in synthetic chemistry and drug discovery.

Chemical Identity and Molecular Weight

(5-Bromo-2-chloropyridin-3-yl)methanol is a substituted pyridine derivative. Its structure consists of a pyridine ring with a bromine atom at the 5-position, a chlorine atom at the 2-position, and a methanol group at the 3-position.

Chemical Formula: $C_6H_5BrClNO$ ^[1]

Molecular Weight Calculation:

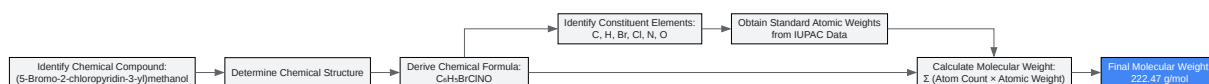
The molecular weight is calculated from the chemical formula and the standard atomic weights of the constituent elements as provided by the International Union of Pure and Applied Chemistry (IUPAC).^[2]

Element	Symbol	Count	Standard Atomic Weight (g/mol)	Subtotal (g/mol)
Carbon	C	6	12.011[3]	72.066
Hydrogen	H	5	1.008[4][5]	5.040
Bromine	Br	1	79.904[6][7]	79.904
Chlorine	Cl	1	35.453[8][9]	35.453
Nitrogen	N	1	14.007[10][11]	14.007
Oxygen	O	1	15.999[12]	15.999
Total	222.469			

The calculated molecular weight of **(5-Bromo-2-chloropyridin-3-yl)methanol** is 222.47 g/mol .
[1][13]

Logical Workflow for Molecular Weight Determination

The process for determining the molecular weight of a chemical compound is a fundamental procedure in chemistry. The logical steps are outlined in the diagram below.



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Diagram of the workflow for calculating molecular weight.

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